

Physical properties of 1-Chloro-2-(chloromethoxy)ethane (boiling point, density)

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Compound of Interest

Compound Name: 1-Chloro-2-(chloromethoxy)ethane

CAS No.: 1462-33-5

Cat. No.: B114568

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An In-depth Technical Guide to the Physical Properties of **1-Chloro-2-(chloromethoxy)ethane**

Introduction

1-Chloro-2-(chloromethoxy)ethane, also known by synonyms such as Diethylene glycol dichloride and 2-Chloroethyl chloromethyl ether, is a significant chemical intermediate in the manufacturing of pharmaceutical products and Active Pharmaceutical Ingredients (APIs).^[1] Its utility in organic synthesis underscores the importance of a thorough understanding of its physical characteristics for researchers, scientists, and professionals in drug development. This guide provides a detailed examination of two key physical properties of this compound: its boiling point and density.

Core Physical Properties

The boiling point and density are fundamental physical constants that are critical for the safe handling, process design, and quality control of chemical substances. For **1-Chloro-2-(chloromethoxy)ethane** (CAS No. 1462-33-5), these properties are well-defined.^[1]

Data Presentation

A summary of the key physical properties of **1-Chloro-2-(chloromethoxy)ethane** is presented below:

Property	Value	Units
Boiling Point	147	°C
Density	1.28	g/cm ³
Molecular Formula	C ₃ H ₆ Cl ₂ O	
Molecular Weight	127.980	g/mol

Source: Mallak Specialties Pvt Ltd Technical Data Sheet[1]

Causality Behind Physical Properties of Haloalkanes

The physical properties of haloalkanes like **1-Chloro-2-(chloromethoxy)ethane** are dictated by the nature of the intermolecular forces.[2][3] The presence of polar carbon-halogen bonds leads to dipole-dipole interactions, which are stronger than the van der Waals forces present in their parent alkanes.[4] This results in haloalkanes generally having higher boiling points than alkanes with a similar number of carbon atoms.[3][4]

The boiling point is influenced by several factors:

- **Size and Mass of the Halogen:** As the size and mass of the halogen atom increase, the strength of the van der Waals forces increases, leading to a higher boiling point.[2][5]
- **Number of Halogen Atoms:** An increase in the number of halogen atoms generally leads to a higher boiling point due to the increased molecular weight and stronger intermolecular forces.[3]
- **Carbon Chain Length:** The boiling point increases with the length of the carbon chain.[3]

Similarly, the density of haloalkanes is typically greater than that of hydrocarbons with a comparable molecular weight.[6] This is because halogens have a greater mass per unit volume than a methyl or methylene group.[6] The density increases with an increasing number and atomic mass of the halogen atoms.[5]

Experimental Protocol for Determination of Boiling Point and Density

To ensure the quality and purity of **1-Chloro-2-(chloromethoxy)ethane**, its boiling point and density can be experimentally verified. The following protocols describe standard laboratory procedures for these determinations.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology:

- **Apparatus Setup:** Assemble a distillation apparatus. This includes a round-bottom flask, a heating mantle, a condenser, a thermometer, and a receiving flask.
- **Sample Preparation:** Place a small volume of **1-Chloro-2-(chloromethoxy)ethane** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** Begin to gently heat the flask using the heating mantle.
- **Temperature Reading:** Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.
- **Pressure Correction:** If the atmospheric pressure is not at standard pressure (760 mmHg), a correction may be necessary.

Determination of Density

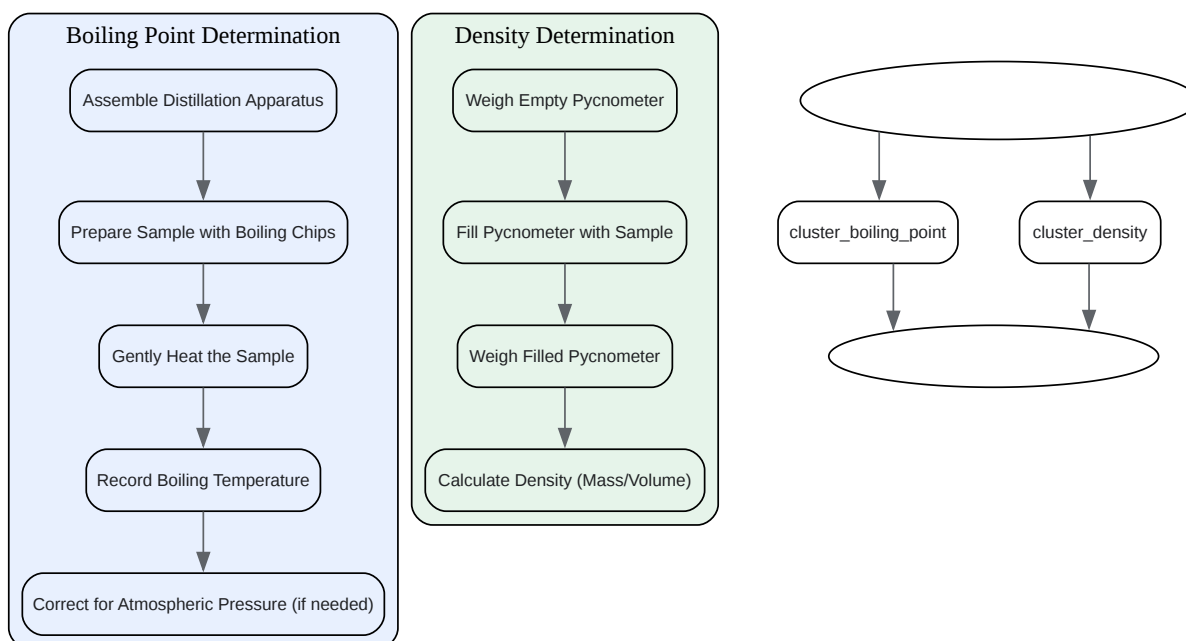
Density is the mass per unit volume of a substance.

Methodology:

- **Mass Measurement:** Accurately weigh a clean and dry pycnometer (a specific gravity bottle) using an analytical balance.
- **Volume Measurement:** Fill the pycnometer with **1-Chloro-2-(chloromethoxy)ethane**, ensuring there are no air bubbles. The volume of the pycnometer is precisely known.
- **Second Mass Measurement:** Weigh the pycnometer containing the sample.
- **Calculation:** The density is calculated by dividing the mass of the sample (the difference between the second and first weighings) by the known volume of the pycnometer.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental determination of the physical properties of **1-Chloro-2-(chloromethoxy)ethane**.



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Caption: Experimental workflow for determining the boiling point and density of **1-Chloro-2-(chloromethoxy)ethane**.

Conclusion

The physical properties of **1-Chloro-2-(chloromethoxy)ethane**, specifically its boiling point of 147 °C and density of 1.28 g/cm³, are crucial for its application in scientific research and industrial processes.[1] Understanding the underlying principles that govern these properties, as well as the experimental methods for their verification, ensures the safe and effective use of this important chemical intermediate.

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